

The Structural Unraveling of Eucomoside B: A Technical Guide

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Compound of Interest

Compound Name: Eucomoside B

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This technical guide provides a comprehensive overview of the chemical structure elucidation of **Eucomoside B**, an iridoid glycoside isolated from the green leaves of *Eucommia ulmoides*. The following sections detail the experimental protocols and data analysis that were instrumental in determining its molecular architecture.

Spectroscopic Data Analysis

The structural determination of **Eucomoside B** was primarily achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. High-resolution mass spectrometry provided the molecular formula, while a suite of 1D and 2D NMR experiments revealed the connectivity and stereochemistry of the molecule.

Table 1: Mass Spectrometry Data for Eucomoside B

Parameter	Value	Reference
Molecular Formula	C ₂₅ H ₃₁ NO ₁₁	[1]
Exact Mass	521.1897	[1]
Ionization Method	HR-FAB-MS (Negative Ion Mode)	[1]
Observed Ion [M-H] ⁻	520.1824	[1]

Table 2: ^1H NMR Spectroscopic Data for **Eucomoside B** (500 MHz, CD_3OD)

Position	δH (ppm)	Multiplicity	J (Hz)
Iridoid Moiety			
1	5.21	d	8.0
3	7.49	s	
5	3.09	m	
6 α	1.95	m	
6 β	2.25	m	
7 α	1.83	m	
7 β	1.65	m	
8	2.05	m	
9	5.78	dd	5.0, 2.0
10	1.15	d	7.0
Glucose Moiety			
1'	4.65	d	8.0
2'	3.25	dd	9.0, 8.0
3'	3.40	t	9.0
4'	3.35	t	9.0
5'	3.45	m	
6'a	3.85	dd	12.0, 2.0
6'b	3.68	dd	12.0, 5.5
Phenylalanine Moiety			
2''	4.63	t	7.0
3''a	3.28	dd	14.0, 7.0
3''b	3.08	dd	14.0, 7.0

5", 9"	7.25	m
6", 8"	7.30	m
7"	7.20	m

Data extracted from Takamura et al., 2007.

Table 3: ^{13}C NMR Spectroscopic Data for Eucomoside B (125 MHz, CD_3OD)

Position	δC (ppm)
Iridoid Moiety	
1	98.9
3	152.8
4	110.2
5	37.9
6	24.8
7	31.5
8	46.8
9	134.5
10	13.5
11	170.1
Glucose Moiety	
1'	100.2
2'	74.8
3'	77.9
4'	71.7
5'	78.0
6'	62.9
Phenylalanine Moiety	
1"	174.2
2"	55.1
3"	38.5
4"	138.4

5", 9"	130.3
6", 8"	129.5
7"	127.8

Data extracted from Takamura et al., 2007 and Dinda et al., 2009.

Experimental Protocols

Isolation and Purification of Eucomoside B

The isolation of **Eucomoside B** from the green leaves of *Eucommia ulmoides* involved a multi-step extraction and chromatographic process as described by Takamura et al. (2007).^[1]

- **Extraction:** Dried and powdered green leaves of *E. ulmoides* were extracted with methanol (MeOH).
- **Partitioning:** The resulting extract was partitioned between ethyl acetate (EtOAc) and water. The aqueous layer, containing the polar glycosides, was retained.
- **Column Chromatography:** The aqueous extract was subjected to column chromatography on Diaion HP-20, with a stepwise gradient of water to methanol.
- **Further Chromatographic Separation:** The iridoid-containing fractions were further purified using silica gel column chromatography and preparative high-performance liquid chromatography (HPLC) to yield pure **Eucomoside B**.

Spectroscopic Analysis

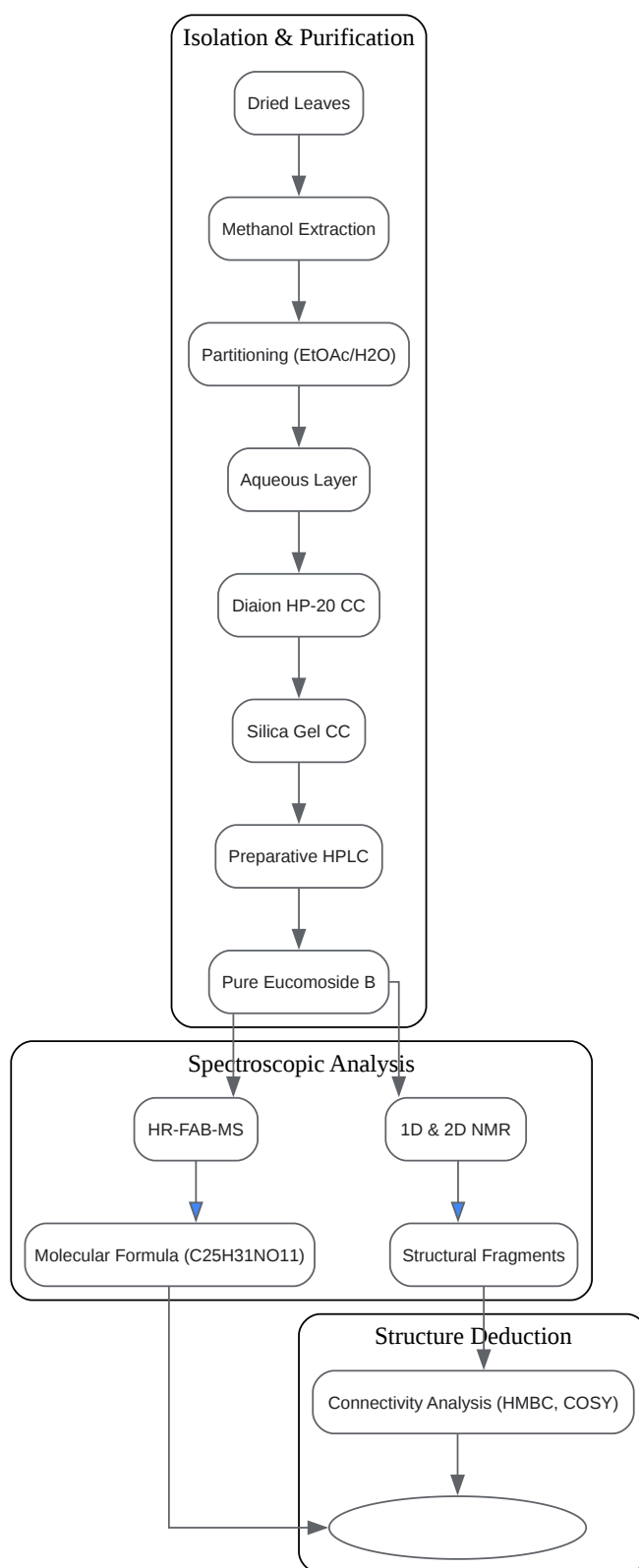
The structural elucidation of the purified **Eucomoside B** was performed using the following spectroscopic methods:

- **Mass Spectrometry:** High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) was conducted in negative ion mode to determine the exact mass and molecular formula.^[1]

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a 500 MHz spectrometer. 2D NMR experiments, including COSY (Correlation Spectroscopy), HMQC (Heteronuclear Multiple Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), were utilized to establish the connectivity of protons and carbons within the molecule.

Structural Elucidation Workflow

The logical process of deducing the structure of **Eucomoside B** is outlined in the following workflow diagram.



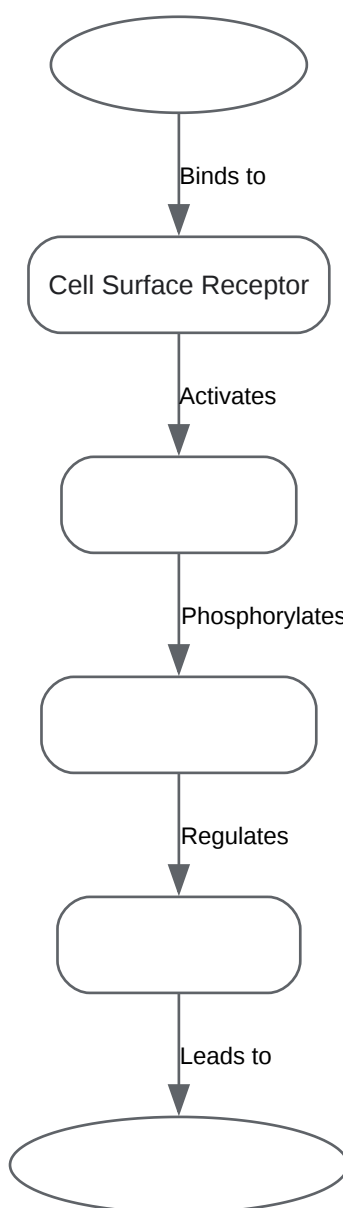
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Figure 1. Experimental workflow for the isolation and structural elucidation of **Eucomoside B**.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the detailed biological activities and associated signaling pathways of **Eucomoside B**. However, iridoid glycosides isolated from *Eucommia ulmoides* are known to possess a range of pharmacological properties, including anti-inflammatory and neuroprotective effects.^[2] Further research is required to elucidate the specific biological functions of **Eucomoside B**.

Below is a generalized representation of a potential signaling pathway that could be investigated for iridoid glycosides.



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